

Application Note: 1,3-Stearin-2-palmitin (SPS) in Infant Formula

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Compound of Interest

Compound Name: 1,3-Stearin-2-palmitin

CAS No.: 2190-24-1

Cat. No.: B1219303

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Functional Structuring & Nutritional Bio-Architecture[1]

Executive Summary & Technical Positioning

While 1,3-Dioleoyl-2-palmitoyl glycerol (OPO) is the industry standard for mimicking the nutritional absorption profile of human milk fat (HMF), **1,3-Stearin-2-palmitin** (SPS) represents a distinct class of structured lipids.[1] SPS contains palmitic acid at the sn-2 position (mimicking HMF) but is flanked by stearic acid at the sn-1 and sn-3 positions.[1]

Core Application Scope:

- **Rheological Modifier:** SPS serves as a high-melting "hard stock" (melting point ~38–40°C) to stabilize the oil phase in formula emulsions without requiring hydrogenation (trans-fat free). [1]
- **Lipid Structuring:** Prevents oiling-out in powdered formulas during storage.[1]

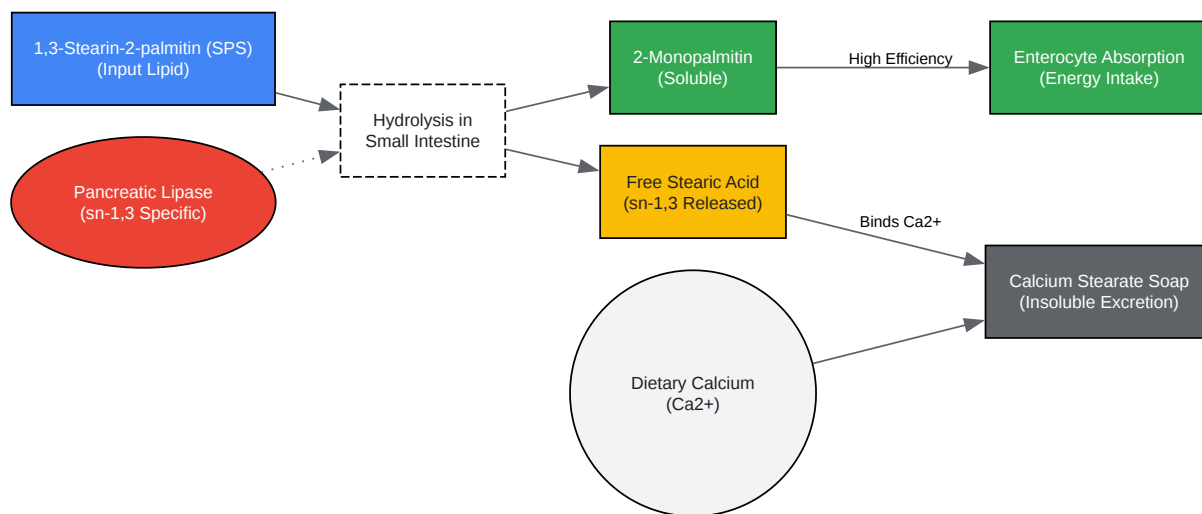
- Nutritional Modulation: Provides a source of sn-2 palmitate for absorption, though the sn-1,3 stearic acid component requires careful management due to lower digestibility compared to oleic acid.[\[1\]](#)

Scientific Rationale: The sn-2 Palmitate Mechanism

The efficacy of SPS relies on the specific enzymatic handling of triglycerides in the infant gut.

- Lipolytic Selectivity: Pancreatic lipase specifically hydrolyzes fatty acids at the sn-1 and sn-3 positions.[\[1\]](#)
- The sn-2 Advantage: The remaining sn-2 monoglyceride (2-Monopalmitin) is hydrophilic and readily absorbed by the enterocyte.[\[1\]](#)
- The sn-1,3 Challenge (SPS Specific):
 - In OPO, the released sn-1,3 oleic acid is well-absorbed.[\[1\]](#)
 - In SPS, the released sn-1,3 stearic acid has a high melting point and can bind with dietary calcium to form insoluble calcium soaps (calcium stearate), potentially causing stool hardness.
 - Formulation Strategy: SPS is typically used as a minor functional component (<5% of fat phase) for texture, rather than the bulk fat source.

Pathway Visualization: Digestion of SPS vs. OPO



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Figure 1: Comparative metabolic fate of SPS components.[1] Note the divergence between the absorbed sn-2 monoglyceride and the excreted calcium stearate soaps.

Protocol 1: Chemoenzymatic Synthesis of SPS

Objective: Synthesize high-purity **1,3-Stearin-2-palmitin** using sn-1,3 regiospecific lipase via acidolysis.[1]

Reagents:

- Substrate A: Tripalmitin (PPP) (>95% purity) or Palm Stearin (high PPP fraction).[1]
- Substrate B: Stearic Acid (Free Fatty Acid) (>98% purity).[1]
- Catalyst: Rhizomucor miehei lipase (immobilized, e.g., Lipozyme RM IM) or Thermomyces lanuginosus lipase (Lipozyme TL IM).
- Solvent: n-Hexane (optional, solvent-free preferred for food grade).[1]

Step-by-Step Methodology:

- Feedstock Preparation:
 - Mix Tripalmitin and Stearic Acid in a molar ratio of 1:6 (Excess stearic acid drives the equilibrium toward substitution at positions 1 and 3).
 - Melt the mixture at 65°C in a jacketed stirred tank reactor.
- Enzymatic Reaction:
 - Add 10% (w/w) immobilized lipase relative to the substrate mass.
 - Incubate at 60°C (balance between melting point and enzyme stability).
 - Agitate at 200 rpm for 12–24 hours.
 - Control Point: Monitor water activity ([1](#)) Maintain <0.1 to prevent hydrolysis (breakdown to DAG/MAG).
- Termination:
 - Filter the hot mixture to remove the immobilized enzyme.[2](#)
- Purification (Solvent Fractionation):
 - Dissolve crude product in acetone.
 - Cool to 4°C to crystallize high-melting SPS and unreacted Tripalmitin.
 - Perform Silver Ion HPLC or Short Path Distillation to remove free fatty acids.[1](#)

Protocol 2: Structural Characterization (Regiospecificity)

Objective: Validate that Palmitic acid remains at the sn-2 position and Stearic acid occupies sn-1,3.[1](#)

Method: Pancreatic Lipase Hydrolysis followed by GC-FID.[1](#)

- Hydrolysis:
 - Mix 50 mg of synthesized SPS with 1 mL of Tris-HCl buffer (pH 8.0), 0.2 mL of 22% CaCl₂ solution, and 0.5 mL of 0.1% bile salts.
 - Add 20 mg of Porcine Pancreatic Lipase.
 - Incubate at 40°C for 3 minutes (partial hydrolysis).
 - Stop reaction with 1 mL 6M HCl and extract lipids with diethyl ether.
- TLC Separation:
 - Spot extract on Silica Gel G plate.[\[1\]](#)
 - Develop in Hexane:Diethyl Ether:Acetic Acid (50:50:1).[\[1\]](#)
 - Identify the 2-Monoacylglycerol (2-MAG) band (lowest R_f).[\[1\]](#)
- GC Analysis:
 - Scrape the 2-MAG band and methylate (FAME preparation).[\[1\]](#)
 - Analyze via GC-FID.[\[1\]](#)
 - Calculation: % Palmitic at sn-2 = (Area % C16:0 in 2-MAG) / (Total Area).[\[1\]](#)
 - Acceptance Criteria: >85% Palmitic acid at sn-2.[\[1\]](#)[\[3\]](#)

Protocol 3: Thermal Profiling (DSC)

Objective: Determine the melting profile to ensure emulsion stability in the final formula.

Equipment: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).

- Sample Prep: Hermetically seal 5–10 mg of SPS in an aluminum pan.
- Program:

- Heat to 80°C (erase thermal history).
- Cool to -40°C at 5°C/min (crystallization).
- Hold for 5 min.
- Heat to 80°C at 5°C/min (melting).
- Data Output:
 - Record Onset Temperature () and Peak Melting Temperature ().
 - Target: SPS typically shows a sharp melting peak around 38–41°C.^[1] This ensures it is solid at room temperature (powder stability) but melts near body temperature (digestibility).^[1]

Critical Nutritional Considerations & References

Data Summary: SPS vs. Standard Fats

Parameter	1,3-Stearin-2-palmitin (SPS)	OPO (Standard sn-2)	Vegetable Oil Blend
sn-2 Fatty Acid	Palmitic (C16: ^[1] 0)	Palmitic (C16:0)	Unsaturated/Mixed
sn-1,3 Fatty Acid	Stearic (C18:0)	Oleic (C18: ^[1] ^[4] 1)	Palmitic/Stearic
Melting Point	~40°C (Solid)	~18–22°C (Liquid)	Variable
Ca-Soap Risk	High (Due to free Stearic)	Low	High (if Palmitic at 1, ^[1] 3)
Primary Use	Structuring / Hard Stock	Nutritional Mimicry	Bulk Energy

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